

# 1-(4-Propylphenyl)ethan-1-one molecular weight and formula

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## Compound of Interest

Compound Name: 1-(4-Propylphenyl)ethan-1-one

Cat. No.: B124536

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## Technical Overview of 1-(4-Propylphenyl)ethan-1-one

This document provides core chemical data for **1-(4-Propylphenyl)ethan-1-one**, a compound of interest in various chemical research and development applications. The information is presented to be accessible to researchers, scientists, and professionals in drug development.

## Compound Data Summary

The fundamental molecular properties of **1-(4-Propylphenyl)ethan-1-one** are summarized below. These values are derived from standard computational chemistry models and public chemical databases.

Property	Value	Citations
IUPAC Name	1-(4-propylphenyl)ethanone	[1]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O	[1][2]
Molecular Weight	162.23 g/mol	[1][2]
CAS Number	2932-65-2	[1]

## Chemical Structure

The two-dimensional structure of the **1-(4-Propylphenyl)ethan-1-one** molecule is depicted below. The diagram illustrates the arrangement of the propyl group and the ethanone group on the phenyl ring.

Caption: 2D structure of **1-(4-Propylphenyl)ethan-1-one**.

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## References

- 1. 1-(4-Propylphenyl)ethan-1-one | C<sub>11</sub>H<sub>14</sub>O | CID 76236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(4-Propylphenyl)ethan-1-one(2932-65-2) <sup>13</sup>C NMR spectrum [chemicalbook.com]
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